

# 1,12-Dodecanediamine mechanical properties testing

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## Compound Focus: 1,12-Dodecanediamine

CAS No.: 2783-17-7

Cat. No.: S536530

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## Available Physical Property Data

The table below summarizes the key physical and thermodynamic properties of **1,12-Dodecanediamine** found in the search results. Please note that these are not direct mechanical properties like tensile strength or modulus [1] [2].

Property	Value	Unit	Source / Notes
Molecular Formula	C <sub>12</sub> H <sub>28</sub> N <sub>2</sub>	-	[1]
Molecular Weight	200.3641	g/mol	[1]
Melting Point	391.52	K (approx. 118.4 °C)	Joback Calculated Property [2]
Boiling Point	619.02	K (approx. 345.9 °C)	Joback Calculated Property [2]
Critical Temperature	799.85	K	Joback Calculated Property [2]
Critical Pressure	2010.00	kPa	Critical Property [2]

Property	Value	Unit	Source / Notes
Standard Enthalpy of Vaporization	63.59	kJ/mol	Joback Calculated Property [2]

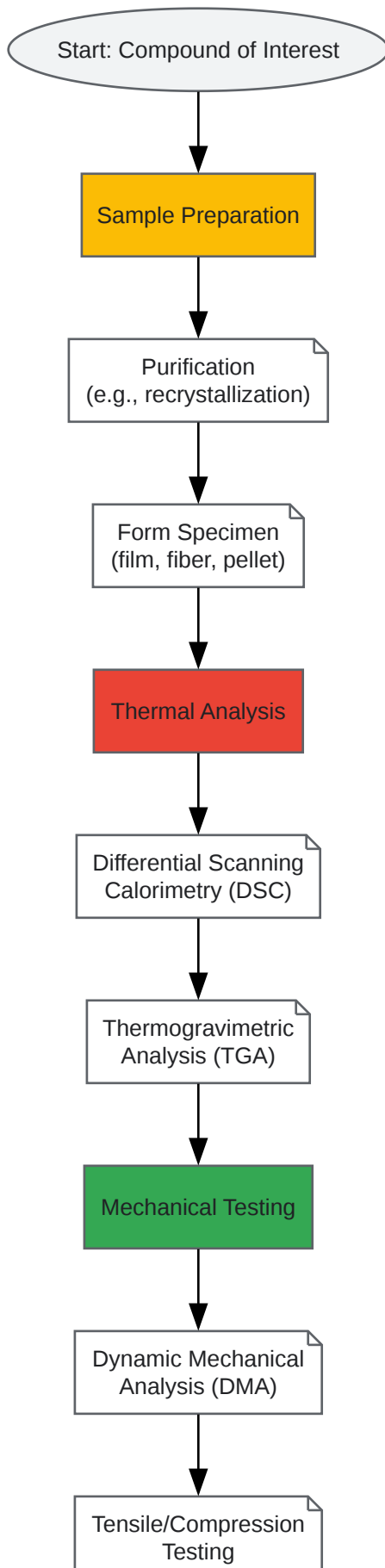
## Suggested Experimental Pathways

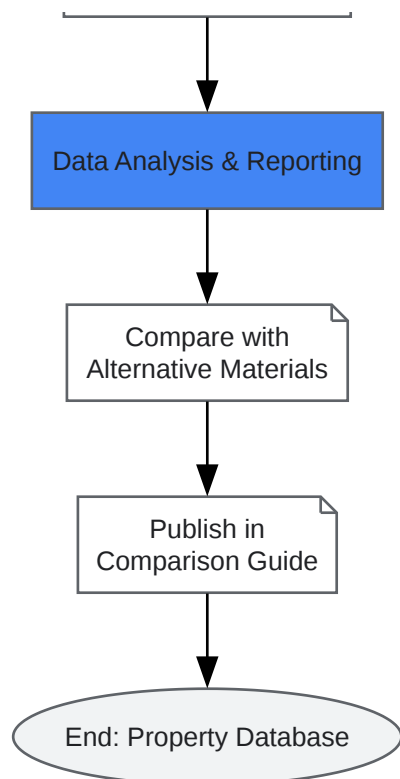
Since direct data is unavailable, here are practical steps you can take to obtain the mechanical properties of **1,12-Dodecanediamine**:

- **Consult Specialized Databases:** Search in-depth scientific databases such as **SciFinder**, **Reaxys**, or **Springer Materials**, which often contain more comprehensive property data than general web searches.
- **Refer to Supplier Data Sheets:** Chemical suppliers that produce **1,12-Dodecanediamine** (e.g., TCI Chemicals, Sigma-Aldrich) often provide detailed technical data sheets including purity, melting point, and sometimes other physical characteristics.
- **Review Polymer Literature:** As a monomer, its mechanical properties are most relevant within polymers. Search for studies on **Nylon-12**, which is derived from its lactam counterpart, or specific polyamides and polyesteramides synthesized from **1,12-Dodecanediamine** [3].

## Proposed Workflow for Property Characterization

The following diagram outlines a generalized experimental workflow for characterizing the mechanical properties of a chemical compound like **1,12-Dodecanediamine**, which you could use as a reference for your own testing protocols.





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*Experimental Workflow for Characterizing Polymer Monomers*

## How to Proceed

To build your comparison guide, I recommend:

- **Shifting Focus to Polymer Properties:** The most valuable application of **1,12-Dodecanediamine** is as a building block for high-performance materials like polyamide plastics [3]. Research the **mechanical properties of the resulting polymers** (e.g., Nylon-12) for a more practical comparison.
- **Broadening the Search Scope:** Look for scientific articles that specifically use **1,12-Dodecanediamine** as a monomer and report on the mechanical performance (tensile strength, Young's modulus, elongation at break) of the synthesized material.

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## References

1. 1,12-Dodecanediamine - the NIST WebBook [webbook.nist.gov]
2. Chemical and physical properties of 1 , 12 - Dodecanediamine . [chemeo.com]
3. Preparation, structure–property relationships, and ... [nature.com]

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